

MES buffer pH shift with temperature and concentration changes

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Compound of Interest

Compound Name: MES MONOHYDRATE

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MES Buffer Technical Support Center

Welcome to the technical support center for MES (2-(N-morpholino)ethanesulfonic acid) buffer. This resource is designed for researchers, scientists, and drug development professionals to provide clear and concise information for the effective use of MES buffer in your experiments. Here you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to address common challenges related to pH shifts with temperature and concentration changes.

Frequently Asked Questions (FAQs)

Q1: What is the effective pH buffering range for MES?

A1: MES buffer is most effective in the pH range of 5.5 to 6.7.^{[1][2][3]} Its pKa is approximately 6.15 at 25°C, which is the point of its maximum buffering capacity.^{[2][4][5]}

Q2: How does temperature affect the pH of my MES buffer?

A2: The pH of a MES buffer solution is temperature-dependent. The pKa of MES decreases as the temperature increases, with a reported change ($\Delta pK_a/\Delta T$) of approximately -0.011 per degree Celsius.^{[6][7]} This means that for every 1°C increase in temperature, the pKa will decrease by 0.011 units, causing a corresponding drop in the solution's pH. It is crucial to measure and adjust the pH of your MES buffer at the temperature at which you will be performing your experiment.

Q3: Will diluting my concentrated MES buffer stock change its pH?

A3: Yes, diluting a concentrated MES buffer stock solution can lead to a shift in pH.[8] While a ten-fold dilution might result in a seemingly small change, factors such as the initial concentration and the pH of the dilution water can influence the final pH of the working solution. [8] For critical applications, it is always recommended to prepare the buffer at its final working concentration and then adjust the pH.[8]

Q4: Can I autoclave MES buffer?

A4: Autoclaving MES buffer is generally not recommended as the high temperatures can potentially lead to its degradation.[2] The preferred method for sterilization is filtration through a 0.22 μm filter.[2][6]

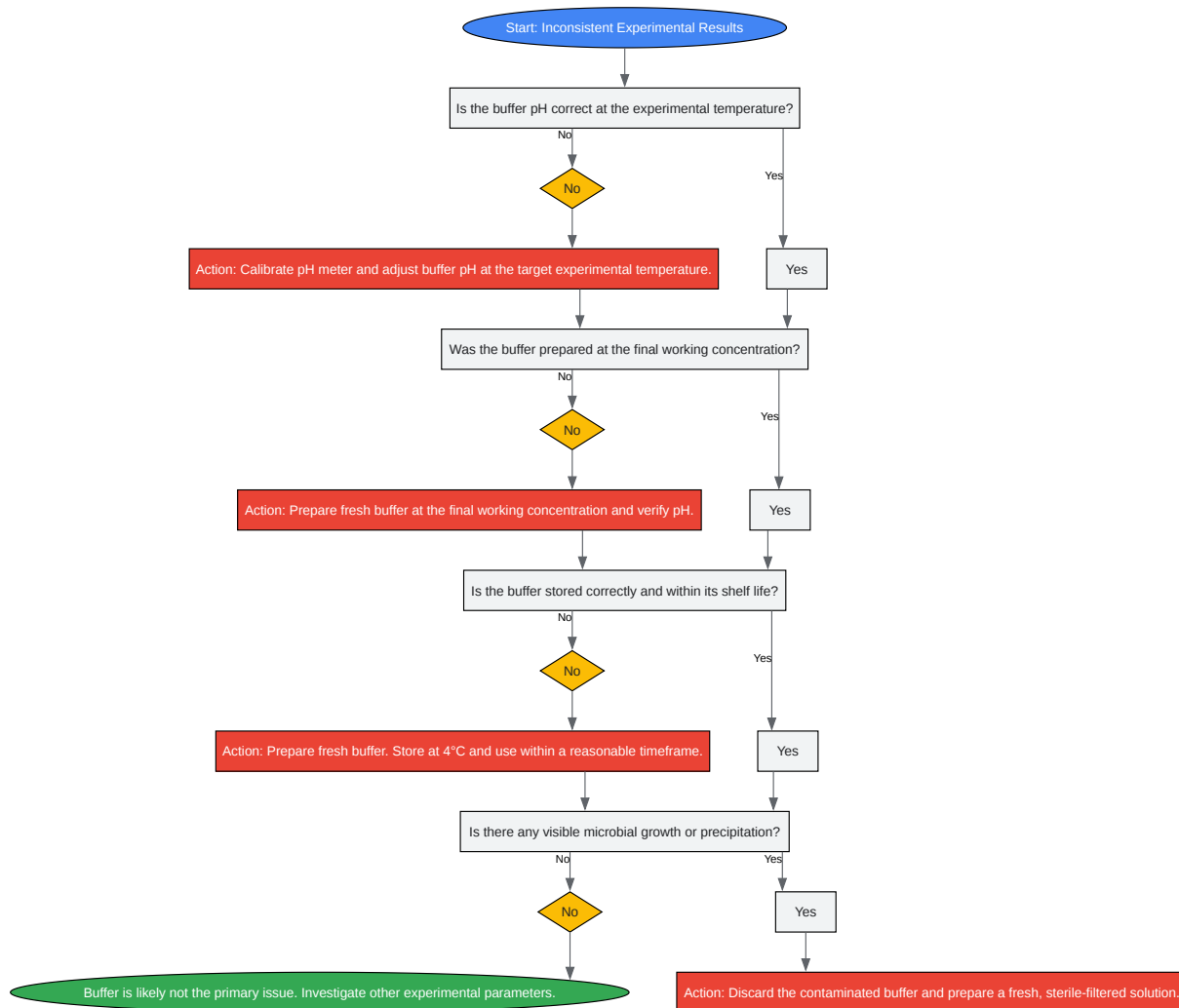
Q5: My MES buffer solution has a pH much higher than expected after dissolving the powder in water. What went wrong?

A5: This common issue often arises from using the sodium salt of MES (MES-Na) instead of the free acid form (MES-H).[9] The free acid form will produce an acidic solution upon dissolution (pH around 2.5-4.0), which is then adjusted to the desired pH with a base like NaOH.[6][9] The sodium salt will result in a solution with a pH closer to neutral or slightly basic. Always verify the chemical form of the MES you are using.

Troubleshooting Guide

Issue: Inconsistent or unexpected experimental results.

This guide will help you troubleshoot potential issues with your MES buffer that may be affecting your experimental outcomes.



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Caption: Troubleshooting workflow for MES buffer-related issues.

Quantitative Data Summary

The following tables summarize the key quantitative data regarding MES buffer pH shifts.

Table 1: Temperature Effect on MES Buffer pKa

Temperature (°C)	pKa
20	6.15
25	6.10
37	5.91

Note: pKa values are calculated based on a dpKa/dT of -0.011 starting from a pKa of 6.15 at 20°C.[\[6\]](#)[\[7\]](#)[\[10\]](#)

Table 2: Concentration and its Impact on MES Buffer pH

Scenario	Observation	Recommendation
10-fold dilution of a 0.5 M stock	A slight change in pH is expected due to changes in activity coefficients. [8]	For critical applications, prepare the buffer at the final working concentration and re-adjust the pH. [8]
Preparation from powder	The initial pH of dissolved MES free acid is between 2.5 and 5.0, depending on the concentration. [6]	Always verify the starting pH before adjusting with a base.

Experimental Protocols

Protocol 1: Preparation of 1 L of 0.1 M MES Buffer, pH 6.0 at 25°C

Materials:

- MES free acid (MW: 195.24 g/mol)

- High-purity, deionized water
- 10 N Sodium Hydroxide (NaOH) solution
- Calibrated pH meter with temperature compensation
- Stir plate and stir bar
- 1 L volumetric flask
- Graduated cylinders and pipettes

Procedure:

- Weigh MES: Accurately weigh out 19.52 g of MES free acid.
- Dissolve MES: Add the MES powder to a beaker containing approximately 800 mL of deionized water. Place the beaker on a stir plate and stir until the powder is completely dissolved.
- Initial pH Measurement: Place the calibrated pH electrode in the solution and record the initial pH. The pH should be in the acidic range.
- pH Adjustment: While continuously stirring, slowly add 10 N NaOH dropwise to the solution. Monitor the pH closely.
- Final pH: Continue adding NaOH until the pH meter reads 6.00 at 25°C.
- Final Volume: Carefully transfer the solution to a 1 L volumetric flask. Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the buffer is transferred. Add deionized water to bring the final volume to the 1 L mark.
- Sterilization and Storage: If required, sterile-filter the buffer through a 0.22 μ m filter into a sterile container. Store the buffer at 4°C.

Protocol 2: Evaluating the Effect of Temperature on MES Buffer pH

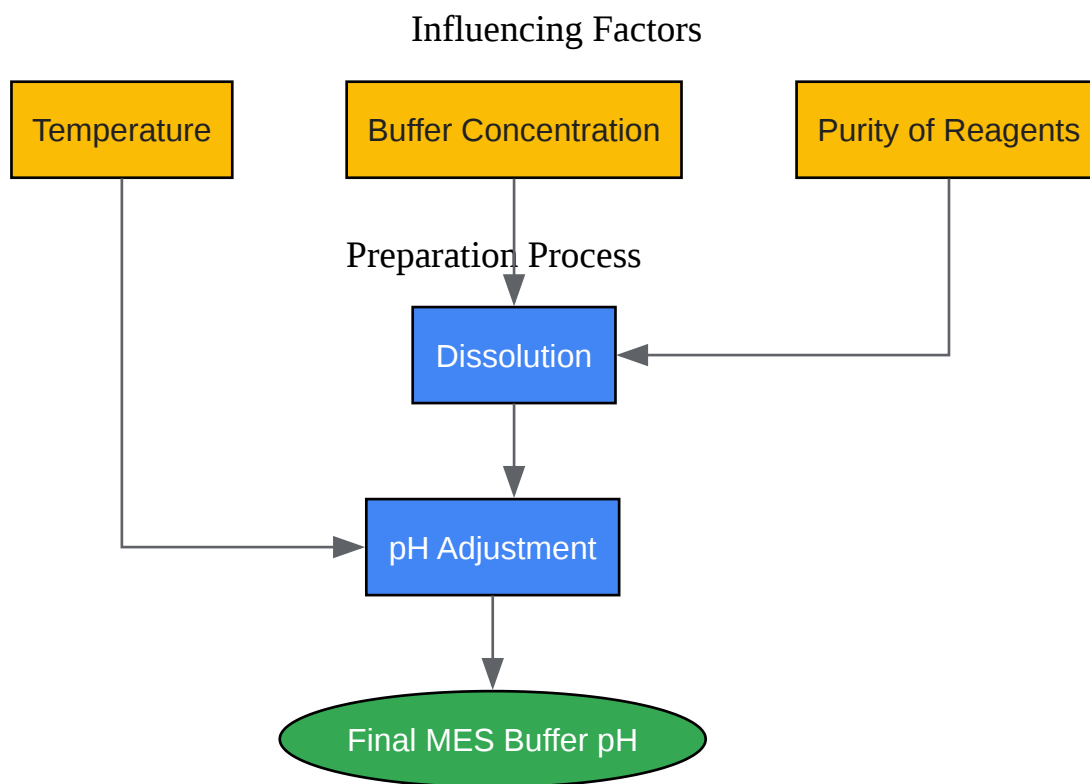
Objective: To measure the change in pH of a 0.1 M MES buffer at different temperatures.

Procedure:

- **Prepare Buffer:** Prepare a 0.1 M MES buffer solution adjusted to pH 6.1 at 25°C as described in Protocol 1.
- **Temperature Control:** Place a beaker containing the buffer in a temperature-controlled water bath.
- **pH Measurement at Different Temperatures:**
 - Set the water bath to 20°C. Allow the buffer to equilibrate for 15 minutes. Measure and record the pH.
 - Repeat the process at 25°C, 30°C, and 37°C, ensuring the buffer temperature has stabilized before each measurement.
- **Data Analysis:** Plot the measured pH values against the corresponding temperatures to visualize the pH shift.

Logical Relationships

The following diagram illustrates the key factors that influence the final pH of a MES buffer solution.



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Caption: Factors influencing the final pH of MES buffer.

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